2-Hydrazinyl-4,6-dimethoxypyrimidine material safety data sheet (MSDS)

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Compound of Interest	
Compound Name:	*2-Hydrazinyl-4,6-dimethoxypyrimidine*
CAS No.:	*13223-30-8*
Cat. No.:	*B081089*

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An In-Depth Technical Guide to the Material Safety Data Sheet for **2-Hydrazinyl-4,6-dimethoxypyrimidine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydrazinyl-4,6-dimethoxypyrimidine is a substituted pyrimidine of significant interest in chemical synthesis, particularly as an intermediate in the production of certain herbicides. Its structural combination of a pyrimidine core, a hydrazinyl group, and methoxy functionalities suggests a range of potential chemical reactivity and biological activity. This guide provides a comprehensive overview of the material safety data for **2-Hydrazinyl-4,6-dimethoxypyrimidine**, drawing on available information for the compound and its structural analogs to ensure a thorough understanding of its hazard profile and safe handling procedures. While a specific, complete Material Safety Data Sheet (MSDS) for **2-Hydrazinyl-4,6-dimethoxypyrimidine** is not readily available in the public domain, this document synthesizes

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data from closely related compounds and general chemical principles to offer a robust safety overview for laboratory and research applications.

Chemical and Physical Properties

A summary of the known and estimated physicochemical properties of **2-Hydrazinyl-4,6-dimethoxypyrimidine** and its close analog, 2-Hydrazinyl-4,6-dimethylpyrimidine, is presented below. This information is critical for understanding the compound's behavior under various experimental and storage conditions.

Property	2-Hydrazinyl-4,6-dimethoxypyrimidine	2-Hydrazinyl-4,6-dimethylpyrimidine
CAS Number	Not explicitly found	23906-13-0[1][2]
Molecular Formula	C6H10N4O2	C6H10N4[1]
Molecular Weight	170.17 g/mol	138.17 g/mol [3]
Appearance	Likely a solid	White to pale-yellow or yellow-brown solid[4]
Solubility	Low solubility in water[5]	Data not available
Storage Temperature	Store in a cool, dry place	Inert atmosphere, store in freezer, under -20°C[1][4]

Hazard Identification and GHS Classification

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, and data from the closely related 2-Hydrazinyl-4,6-dimethylpyrimidine, the following hazards are anticipated for **2-Hydrazinyl-4,6-dimethoxypyrimidine**.

Signal Word:Warning[1][4]

Hazard Statements:

- H302: Harmful if swallowed.[3][4]
- H315: Causes skin irritation.[4]

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- H319: Causes serious eye irritation.[4]
- H332: Harmful if inhaled.[4]
- H335: May cause respiratory irritation.[4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.[6]
- P270: Do not eat, drink or smoke when using this product.[3]
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][6]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][7]
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.[3]
- P332+P313: If skin irritation occurs: Get medical advice/attention.[6]
- P337+P313: If eye irritation persists: Get medical advice/attention.[6]
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.

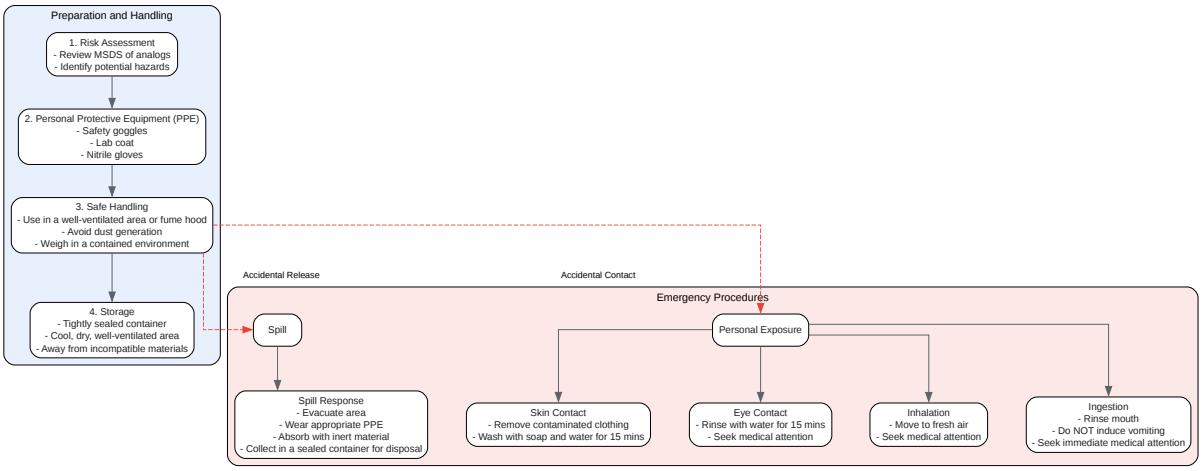
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- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.[3][7]

Experimental Workflow: Safe Handling and Emergency Response

The following diagram illustrates the necessary workflow for safely handling **2-Hydrazinyl-4,6-dimethoxypyrimidine**, from initial risk assessment to emergency procedures.

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Caption: A workflow for the safe handling and emergency response for **2-Hydrazinyl-4,6-dimethoxypyrimidine**.

First-Aid Measures

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In the event of exposure to **2-Hydrazinyl-4,6-dimethoxypyrimidine**, the following first-aid measures should be taken immediately.

- In case of skin contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention.[7]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.[4][7]
- If inhaled: Remove the person to fresh air and keep them in a position comfortable for breathing. If respiratory symptoms occur, seek medical attention.[7]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician immediately.[3]

Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific hazards arising from the chemical: During a fire, hazardous decomposition products may be formed, including carbon monoxide, carbon dioxide, and nitrogen oxides.
- Special protective equipment for firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.

Accidental Release Measures

- Personal precautions, protective equipment, and emergency procedures: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE), including respiratory protection, to avoid breathing dust and to prevent contact with skin and eyes.
- Environmental precautions: Prevent the material from entering drains or waterways.
- Methods and materials for containment and cleaning up: Carefully sweep up or vacuum the spilled material and place it into a suitable, labeled container for disposal. Avoid generating

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dust.

Stability and Reactivity

- Reactivity: No specific reactivity data is available. However, hydrazinyl compounds can be reactive.
- Chemical stability: The compound is expected to be stable under recommended storage conditions.
- Possibility of hazardous reactions: No hazardous reactions are known under normal conditions of use.
- Conditions to avoid: Avoid moisture and exposure to incompatible materials.
- Incompatible materials: Strong oxidizing agents.
- Hazardous decomposition products: Under fire conditions, may decompose to produce carbon monoxide, carbon dioxide, and nitrogen oxides.

Toxicological Information

While specific toxicological data for **2-Hydrazinyl-4,6-dimethoxypyrimidine** is not available, the information for its dimethyl analog provides a basis for assessing its potential toxicity.

- Acute toxicity: Harmful if swallowed or inhaled.[3][4]
- Skin corrosion/irritation: Causes skin irritation.[4]
- Serious eye damage/eye irritation: Causes serious eye irritation.[4]
- Respiratory or skin sensitization: No data available, but some pyrimidine derivatives can cause skin sensitization.
- Germ cell mutagenicity: No data available.
- Carcinogenicity: No data available. It is important to note that some hydrazine compounds are considered possibly carcinogenic to humans.

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- Reproductive toxicity: No data available.
- Specific target organ toxicity - single exposure: May cause respiratory irritation.[4]
- Specific target organ toxicity - repeated exposure: No data available.
- Aspiration hazard: No data available.

Ecological Information

No specific ecological data is available for **2-Hydrazinyl-4,6-dimethoxypyrimidine**. As a general precaution, this compound should not be allowed to enter the environment.

Disposal Considerations

Dispose of this material and its container in accordance with all applicable local, state, and federal regulations. The disposal of chemical waste must be handled by a licensed professional waste disposal service.

Transport Information

Transport information will depend on the specific hazards of the compound, which have not been fully determined. It is recommended to consult with a professional for proper shipping and transport classification.

Regulatory Information

This compound may be subject to various national and international regulations. It is the responsibility of the user to ensure compliance with all applicable laws and regulations.

Conclusion

2-Hydrazinyl-4,6-dimethoxypyrimidine is a chemical intermediate with a potential hazard profile that necessitates careful handling and adherence to safety protocols. While a comprehensive MSDS is not readily available, by examining the data for structurally similar compounds, a clear picture of the necessary safety precautions emerges. Researchers, scientists, and drug development professionals must utilize this information to conduct their work in a safe and responsible manner, always prioritizing personal and environmental safety.

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